

Application Notes and Protocols: Pyridine Derivatives in Agrochemical Research

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Compound of Interest

Compound Name: **3,5-Dimethylpyridine-2-carbonitrile**

Cat. No.: **B185282**

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These application notes provide a detailed overview of the use of pyridine-based compounds in modern agrochemical research, focusing on their role as precursors to potent fungicides. While **3,5-Dimethylpyridine-2-carbonitrile** serves as a versatile chemical intermediate, this document will focus on the downstream fungicidal agents derived from similar pyridine scaffolds, namely the picolinamide and pyridinecarboxamide classes of fungicides.

Introduction to Pyridine-Based Fungicides

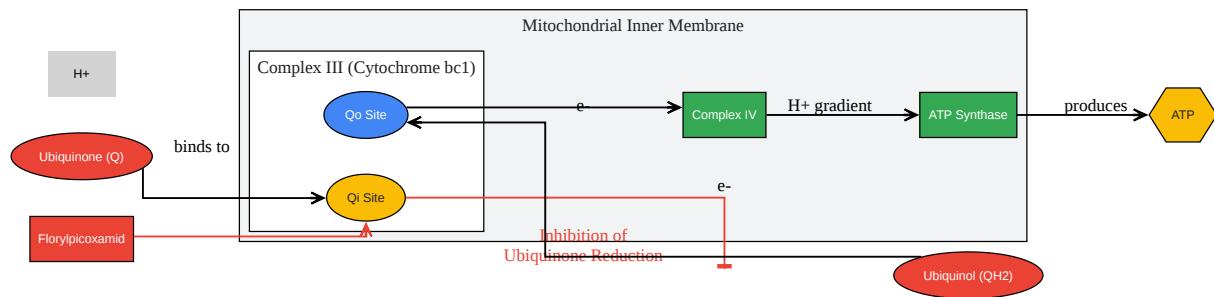
Pyridine-containing molecules are a cornerstone in the development of a wide range of agrochemicals, including fungicides, herbicides, and insecticides. Their unique chemical properties allow for the synthesis of complex and highly active molecules. **3,5-Dimethylpyridine-2-carbonitrile** and related structures are valuable starting materials in the synthesis of these agrochemicals due to the reactive nature of the nitrile group and the stable pyridine core. This document details the applications, mechanisms of action, and experimental protocols for two major classes of fungicides derived from pyridine precursors: Picolinamides (e.g., Florylpicoxamid) and Pyridinecarboxamides (e.g., Boscalid).

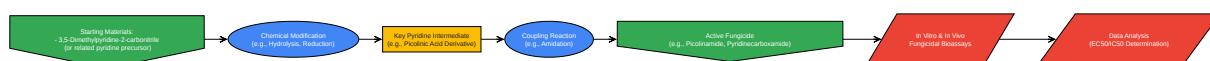
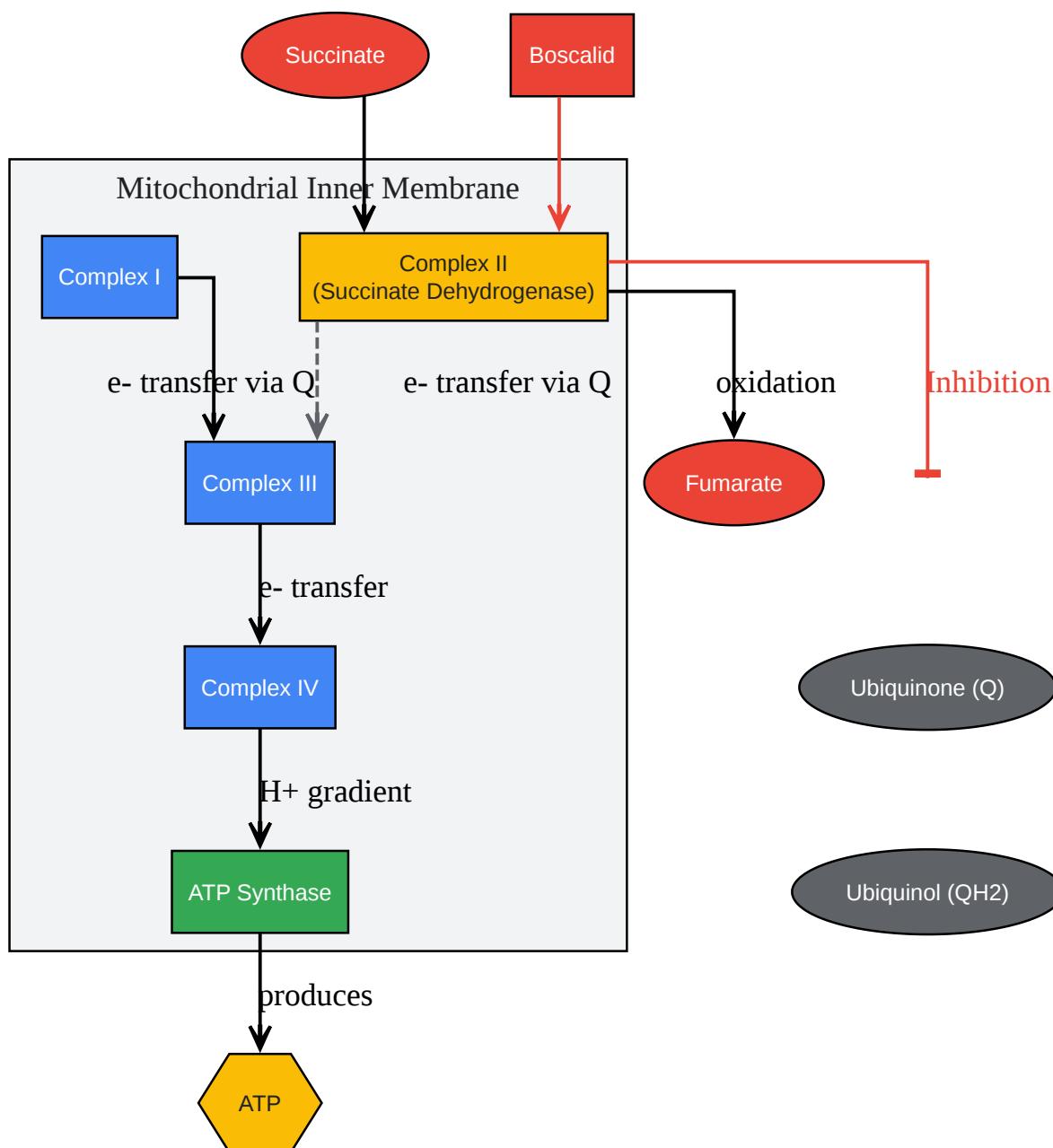
Picolinamide Fungicides: Florylpicoxamid

Florylpicoxamid is a second-generation picolinamide fungicide inspired by the natural product UK-2A. It exhibits broad-spectrum activity against a variety of plant pathogenic fungi.

Mechanism of Action: Q_{il} Inhibition

Picolinamide fungicides, including florylpinoxamid, act as Quinone inside (Q_{il}) inhibitors. They target the Q_i site of the mitochondrial cytochrome bc₁ complex (Complex III) in the fungal electron transport chain.^[1] This binding event blocks ubiquinone reduction, thereby inhibiting cellular respiration and leading to a rapid cessation of energy production within the fungal cell. This mode of action is distinct from Quinone outside (Q_o) inhibitors, and no cross-resistance has been observed.^[1]





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References

- 1. researchgate.net [researchgate.net]
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